

Preparing Stock Solutions of (Rac)-BAY-985 for Preclinical Research

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Compound of Interest

Compound Name: (Rac)-BAY-985

Cat. No.: B10819312

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

(Rac)-BAY-985 is a potent and selective dual inhibitor of TANK-binding kinase 1 (TBK1) and I κ B kinase ϵ (IKK ϵ), key enzymes in cellular inflammatory and immune response pathways. Accurate and consistent preparation of **(Rac)-BAY-985** stock solutions is critical for reliable experimental outcomes in preclinical research. This document provides a detailed protocol for the preparation, storage, and handling of **(Rac)-BAY-985** stock solutions to ensure reproducibility in both in vitro and in vivo studies.

Chemical Properties and Solubility

A comprehensive summary of the key chemical and physical properties of **(Rac)-BAY-985** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Source
Molecular Weight	553.58 g/mol	[1]
Chemical Formula	C ₂₇ H ₃₀ F ₃ N ₉ O	[1]
CAS Number	2101925-20-4	[1]
Appearance	White to beige powder	
Solubility	DMSO: ≥ 100 mg/mL (180.64 mM)	
Water: Insoluble		
Ethanol: Insoluble		

Experimental Protocols

Preparation of a 10 mM (Rac)-BAY-985 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-BAY-985** in dimethyl sulfoxide (DMSO). DMSO is the recommended solvent due to the compound's high solubility.

Materials:

- **(Rac)-BAY-985** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- Equilibrate **(Rac)-BAY-985**: Allow the vial of **(Rac)-BAY-985** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.

- Weigh the Compound: Accurately weigh out a precise amount of **(Rac)-BAY-985** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.54 mg of the compound.
 - Calculation:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 553.58 \text{ g/mol} = 5.5358 \text{ mg}$
- Dissolve in DMSO: Add the weighed **(Rac)-BAY-985** powder to a sterile microcentrifuge tube. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO. For 5.54 mg of the compound, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, light-protected microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from degradation.
- Storage: Store the aliquots at -80°C for long-term storage (up to one year). For short-term storage, aliquots can be kept at -20°C for up to one month.

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for typical in vitro cell culture experiments.

Materials:

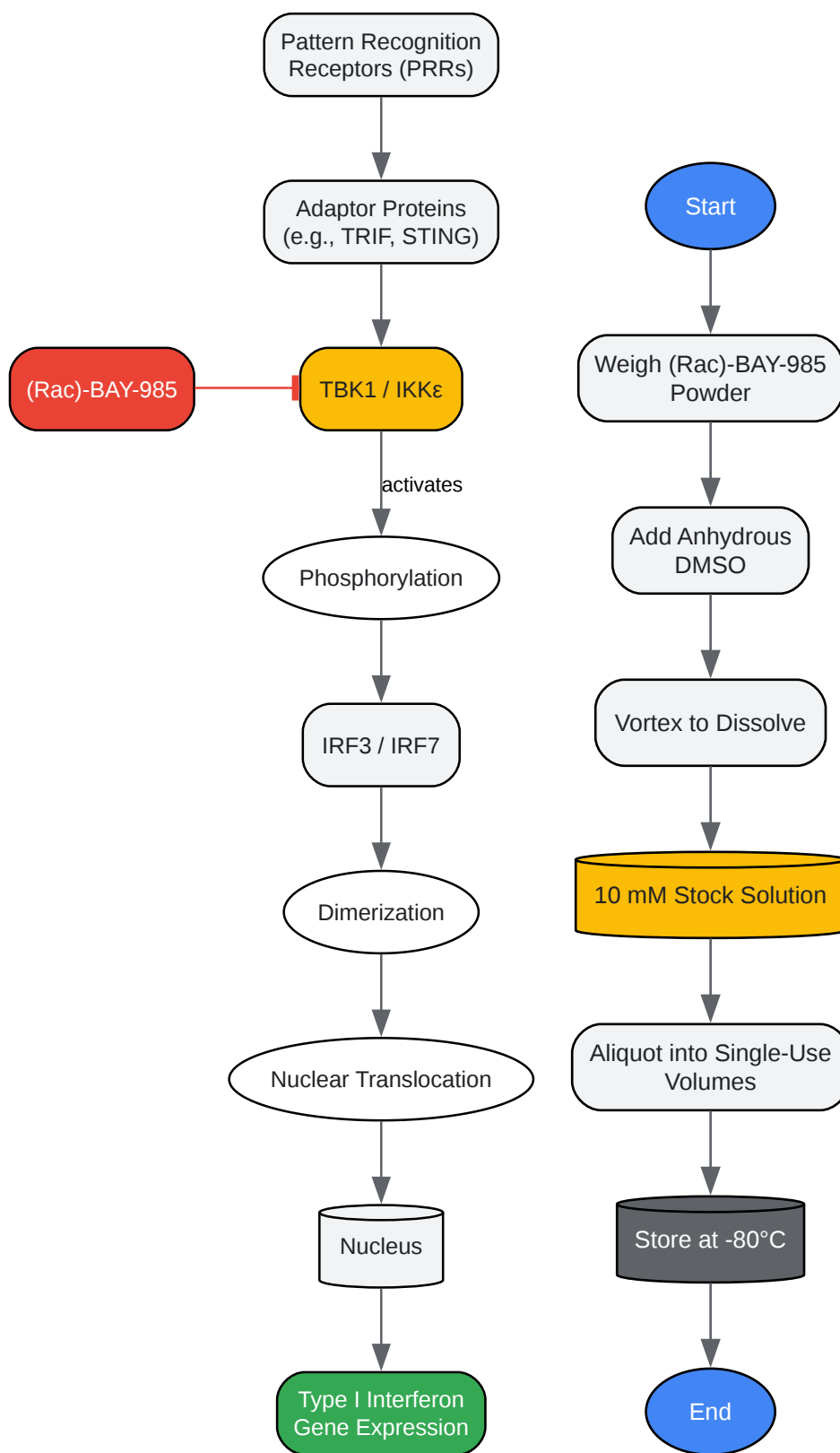
- 10 mM **(Rac)-BAY-985** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or multi-well plates

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **(Rac)-BAY-985** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform an intermediate dilution step to ensure accuracy.
 - **Example for a 10 μ M final concentration:**
 1. Prepare a 1:100 intermediate dilution by adding 2 μ L of the 10 mM stock solution to 198 μ L of cell culture medium. This results in a 100 μ M intermediate solution.
 2. Add the appropriate volume of the 100 μ M intermediate solution to your cell culture wells to achieve the final desired concentration of 10 μ M. For instance, add 10 μ L of the 100 μ M solution to a well containing 90 μ L of cells in medium.
- **DMSO Concentration Control:** Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%. Prepare a vehicle control with the same final concentration of DMSO to account for any solvent effects.
- **Immediate Use:** Use the prepared working solutions immediately. Do not store diluted aqueous solutions.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the TBK1/IKK ϵ signaling pathway targeted by **(Rac)-BAY-985** and the experimental workflow for preparing stock solutions.



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References

- 1. (Rac)-BAY-985 | IκB/IKK | TargetMol [targetmol.com]
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